

# Environmental fate and biodegradability of 1-Chlorooctane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Chlorooctane

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An In-depth Technical Guide on the Environmental Fate and Biodegradability of **1-Chlorooctane**

## Abstract

This technical guide provides a comprehensive overview of the environmental fate and biodegradability of **1-chlorooctane**, a colorless liquid used as a chemical intermediate and stabilizer.<sup>[1]</sup> This document is intended for researchers, scientists, and drug development professionals, offering detailed information on the physicochemical properties, environmental distribution, and microbial degradation of this compound. Quantitative data are presented in structured tables for clarity, and key experimental protocols are described. Visual diagrams generated using Graphviz are included to illustrate environmental fate pathways and experimental workflows.

## Introduction

**1-Chlorooctane** (CAS 111-85-3), also known as n-octyl chloride, is a haloalkane with the molecular formula C<sub>8</sub>H<sub>17</sub>Cl.<sup>[2][3]</sup> It is primarily used in the synthesis of other chemicals, such as organometallics, and as a stabilizer.<sup>[1]</sup> Its release into the environment can occur through various waste streams during its production and use.<sup>[1][4]</sup> Understanding the environmental behavior of **1-chlorooctane** is crucial for assessing its potential ecological impact.

## Physicochemical Properties of 1-Chlorooctane

The environmental transport and partitioning of **1-chlorooctane** are governed by its physical and chemical properties. These properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C8H17Cl	[2][3]
Molecular Weight	148.67 g/mol	[1]
Appearance	Colorless liquid	[1][4]
Boiling Point	181.5 - 183 °C	[1]
Melting Point	-57.8 to -61 °C	[1]
Density	0.8738 - 0.875 g/cm <sup>3</sup> at 20-25 °C	[1]
Vapor Pressure	0.95 mmHg at 25 °C	[1][4]
Water Solubility	Insoluble; 0.02 g/L	[1][4]
log Kow (Octanol-Water Partition Coefficient)	4.73 - 5.42	[1][5]

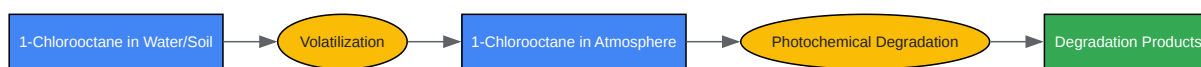
## Environmental Fate

The fate of **1-chlorooctane** in the environment is determined by a combination of transport and degradation processes, including volatilization, adsorption, atmospheric degradation, and bioconcentration.

### Volatilization and Atmospheric Fate

With a vapor pressure of 0.95 mmHg at 25°C, **1-chlorooctane** is expected to exist predominantly in the vapor phase in the atmosphere.[1][4] The estimated Henry's Law constant of  $6.0 \times 10^{-2}$  atm-cu m/mole suggests that volatilization from moist soil and water surfaces will be a significant fate process.[4] The volatilization half-life from a model river is estimated to be approximately 4 hours, and from a model lake, about 5 days.[4]

In the atmosphere, **1-chlorooctane** is degraded by reacting with photochemically produced hydroxyl radicals.[4] The estimated atmospheric half-life for this reaction is about 2 days.[4]



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### Atmospheric Fate of **1-Chlorooctane**.

## Adsorption and Mobility in Soil and Sediment

The soil adsorption coefficient (Koc) for **1-chlorooctane** is estimated to be 8900, which indicates that it is expected to be immobile in soil.[1] In aquatic environments, its high log Kow suggests a strong tendency to adsorb to suspended solids and sediment.[4] This adsorption can reduce its bioavailability and slow down other fate processes like volatilization and biodegradation.[4]

## Bioconcentration

The bioconcentration factor (BCF) for **1-chlorooctane** is estimated to be 2300.[4] This high value suggests a significant potential for bioaccumulation in aquatic organisms.[4]

Environmental Fate Parameter	Value	Interpretation	Reference
Henry's Law Constant	$6.0 \times 10^{-2}$ atm-m <sup>3</sup> /mol	Rapid volatilization from water	[4]
Atmospheric Half-life	~2 days	Degradation by hydroxyl radicals	[4]
Koc	8900	Immobile in soil	[1]
BCF	2300	Very high potential for bioaccumulation	[4]

## Biodegradability

Available data indicate that **1-chlorooctane** is readily biodegradable under aerobic conditions. [1][4]

## Aerobic Biodegradation

In a standard aerobic screening test using an activated sludge inoculum, **1-chlorooctane** achieved 74-81% of its theoretical biochemical oxygen demand (BOD) within 28 days.<sup>[1][4]</sup> Another study reported that at a concentration of 100 mg/L, **1-chlorooctane** was readily biodegradable, with 81% degradation occurring in 28 days in the presence of activated sludge. A pure culture of *Corynebacterium* sp. has also been shown to degrade **1-chlorooctane**.<sup>[1]</sup>

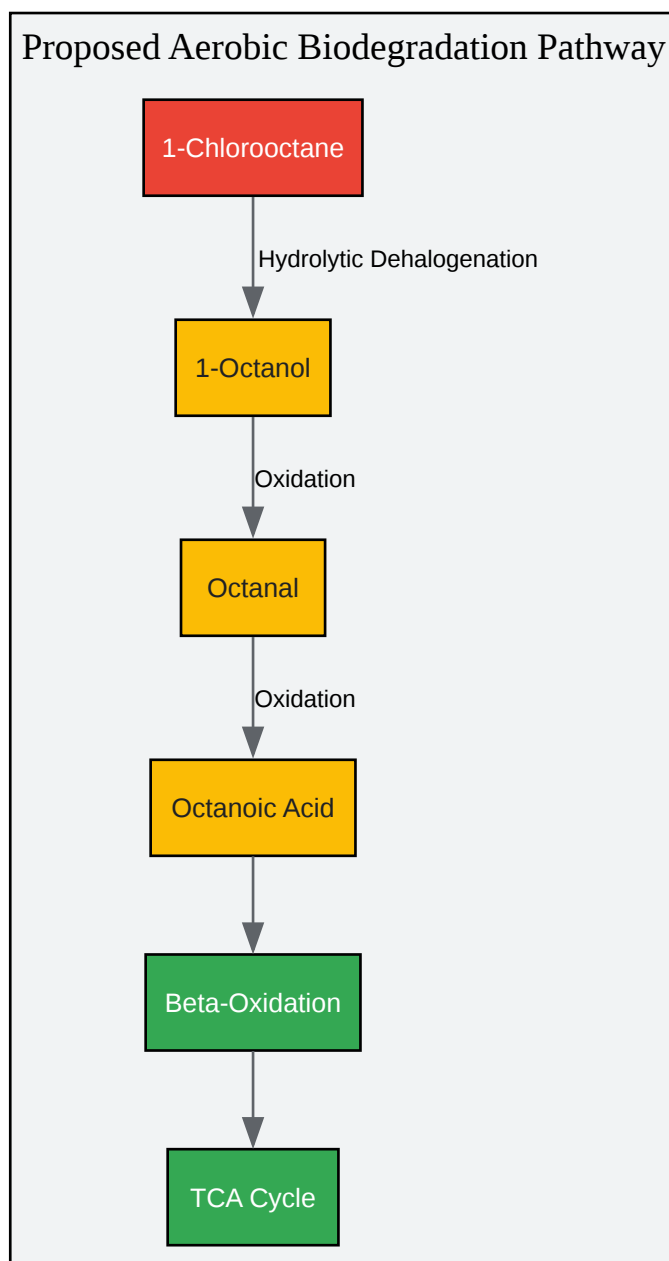
Biodegradation Test	Conditions	Result	Reference
Aerobic Aqueous Screening	Sludge inoculum, 4 weeks	74-81% of theoretical BOD	<sup>[1][4]</sup>
OECD Test Guideline 301C	Activated sludge, 100 mg/L, 28 days	81% biodegradation (Readily biodegradable)	

## Anaerobic Biodegradation

While extensive data on the anaerobic biodegradation of **1-chlorooctane** is not readily available, the biodegradation of other chlorinated aliphatic compounds has been observed under anaerobic conditions.<sup>[6][7]</sup> This often occurs through a process called reductive dehalogenation, where the chlorinated compound is used as an electron acceptor.<sup>[7]</sup>

## Proposed Biodegradation Pathway

The aerobic biodegradation of haloalkanes often proceeds via hydrolytic or oxidative pathways. A possible initial step in the aerobic degradation of **1-chlorooctane** is the hydrolytic dehalogenation to form 1-octanol, which can then be further oxidized to octanoic acid and subsequently enter the beta-oxidation pathway for fatty acids.



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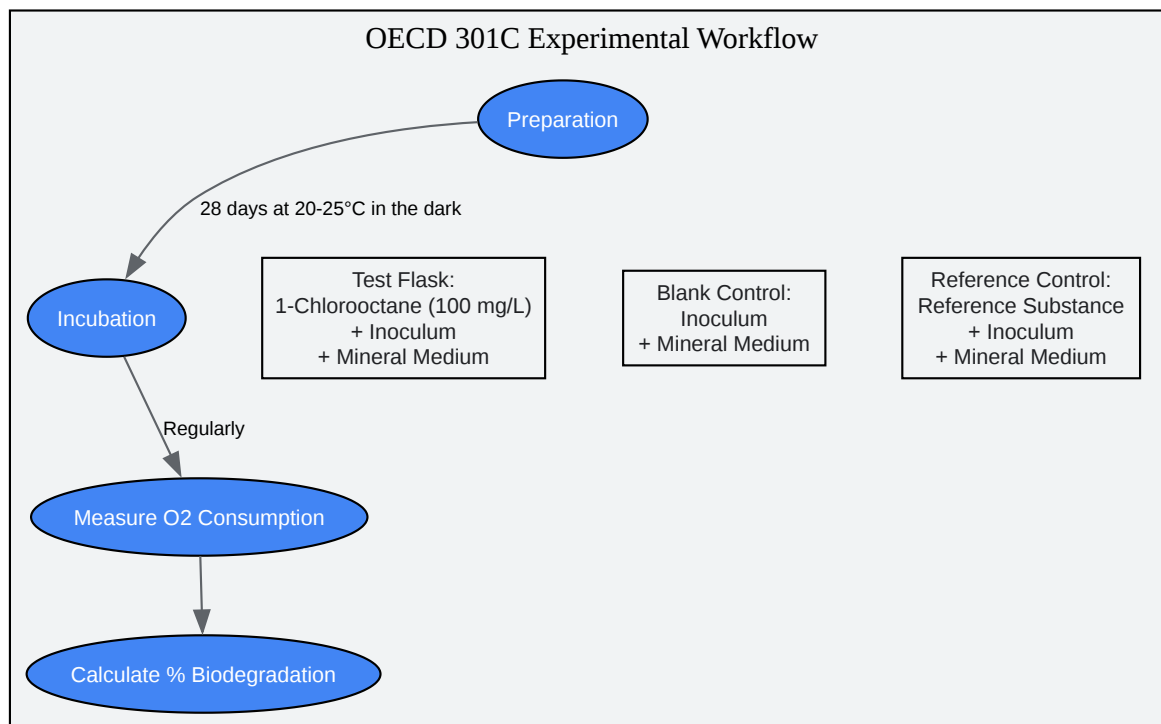
Proposed Biodegradation Pathway for **1-Chlorooctane**.

## Experimental Protocols

**OECD Test Guideline 301C: Ready Biodegradability -  
Modified MITI Test (I)**

This test is designed to assess the ready biodegradability of chemicals under aerobic conditions.

- **Inoculum:** Activated sludge from a wastewater treatment plant, not adapted to the test chemical. The concentration of suspended solids in the inoculum is typically 30 mg/L.
- **Test Substance Concentration:** The chemical is added at a concentration of 100 mg/L as the sole source of organic carbon.
- **Test Duration:** 28 days.
- **Methodology:** The consumption of oxygen is measured over the 28-day period and is expressed as a percentage of the theoretical oxygen demand (ThOD). A blank control with only the inoculum and a reference substance control (e.g., aniline) are run in parallel.
- **Pass Criteria:** A substance is considered readily biodegradable if the percentage of biodegradation reaches 60% of the ThOD within a 10-day window, which must occur within the 28-day test period. For **1-chlorooctane**, a result of 81% biodegradation after 28 days indicates it passes this test.



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Workflow for OECD Test Guideline 301C.

## Ecotoxicity

**1-Chlorooctane** is classified as very toxic to aquatic life, with long-lasting effects.<sup>[1][5]</sup>

Organism	Test Type	Endpoint	Value	Exposure Time	Reference
Oryzias latipes (Fish)	Acute	LC50	0.62 mg/L	96 h	
Daphnia magna (Water flea)	Acute	EC50	0.21 mg/L	48 h	<a href="#">[5]</a>
Scenedesmus capricornutum (Algae)	Acute	EC50	> 0.32 mg/L	72 h	
Oryzias latipes (Fish)	Chronic	NOEC	0.0567 mg/L	40 d	
Daphnia magna (Water flea)	Chronic	NOEC	0.073 mg/L	21 d	
Activated Sludge	Respiration Inhibition	EC50	> 260 mg/L	3 h	

## Conclusion

**1-Chlorooctane** is a compound with a high potential for volatilization into the atmosphere, where it undergoes relatively rapid photochemical degradation. In soil and aquatic environments, it is expected to be largely immobile due to strong adsorption to organic matter. Its high bioconcentration factor indicates a risk of accumulation in aquatic organisms. Despite its potential for persistence through adsorption, studies have shown that **1-chlorooctane** is readily biodegradable under aerobic conditions. Its high aquatic toxicity necessitates careful management of its release into the environment. Further research into its anaerobic biodegradation pathways would provide a more complete picture of its environmental fate.

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- To cite this document: BenchChem. [Environmental fate and biodegradability of 1-Chlorooctane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b087089#environmental-fate-and-biodegradability-of-1-chlorooctane]

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